

2-Ethylhexyl Stearate: A Comprehensive Technical Guide for Research Applications

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Compound of Interest

Compound Name: 2-Ethylhexyl stearate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physicochemical properties of **2-Ethylhexyl Stearate**, a versatile ester with significant applications in research, particularly within the pharmaceutical and cosmetic sciences. This document details key physical and chemical characteristics, outlines experimental protocols for their determination, and presents relevant data in a clear, accessible format to support laboratory and development work.

Introduction

2-Ethylhexyl Stearate (also known as octyl stearate) is the ester of 2-ethylhexanol and stearic acid.[1][2] It is a clear, colorless to slightly yellowish oily liquid with a faint, characteristic odor.[1][3][4] Functioning primarily as an emollient, solvent, and lubricant, **2-Ethylhexyl Stearate** is widely utilized in topical formulations, including creams, lotions, and sunscreens, as well as in decorative cosmetics.[5][6] Its non-greasy feel, good spreadability, and ability to act as a carrier for active pharmaceutical ingredients (APIs) make it a valuable excipient in drug delivery systems.[3][4]

Physicochemical Properties

The following tables summarize the key physicochemical properties of **2-Ethylhexyl Stearate**, compiled from various technical sources. These properties are crucial for formulation development, quality control, and safety assessment.

Table 1: General and Physical Properties of **2-Ethylhexyl Stearate**

Property	Value	References
Chemical Name	2-Ethylhexyl octadecanoate	[1]
Synonyms	Ethylhexyl stearate, Octyl stearate, Cetiol 868	[1][3][7]
CAS Number	22047-49-0	[1][7]
EC Number	244-754-0	[1][7]
Molecular Formula	C ₂₆ H ₅₂ O ₂	[1][7]
Molecular Weight	396.69 g/mol	[7][8]
Appearance	Clear, colorless to slightly yellowish oily liquid	[1][3][9]
Odor	Faint, characteristic	[1][4]

Table 2: Thermal and Spectroscopic Properties of **2-Ethylhexyl Stearate**

Property	Value	References
Boiling Point	Approximately 420.33 °C to 431.8 °C at 760 mmHg (rough estimates)	[3][7][10]
Melting Point	< 6 °C (pour point); Approximately -10 °C	[7][9]
Flash Point	Approximately 219.2 °C	[7]
Refractive Index	Approximately 1.451 to 1.4563 (estimate)	[1][7][10]

Table 3: Density, Viscosity, and Solubility Properties of **2-Ethylhexyl Stearate**

Property	Value	References
Density	Approximately 0.85 to 0.9 ± 0.1 g/cm ³	[7][11]
Specific Gravity	Approximately 0.826 to 0.8789 (rough estimates)	[1][3]
Viscosity, Kinematic	Approximately 7-10.5 cSt; 9 cSt	[3][9]
Solubility in Water	Insoluble	[4][9]
Solubility in Organic Solvents	Soluble in many organic solvents; Slightly soluble in Chloroform and Hexanes	[1][3][12]
Vapor Pressure	0 Pa at 20 °C	[1][3][10]

Table 4: Chemical and Quality Control Parameters of **2-Ethylhexyl Stearate**

Property	Value	References
Acid Value	≤ 1.0 mg KOH/g	[13][14]
Saponification Value	130 - 170 mg KOH/g	[13][14]
Iodine Value	≤ 1.0 g I ₂ / 100g	[11][14]
Hydroxyl Value	0 - 10 mg KOH/g	[14]
XLogP3	11.7	[7]

Experimental Protocols

This section provides detailed methodologies for determining key physicochemical properties of **2-Ethylhexyl Stearate**, adapted from standard testing methods.

Determination of Density

The density of **2-Ethylhexyl Stearate** can be accurately determined using a digital density meter based on the oscillating U-tube principle, following a method similar to ASTM D4052.

- Apparatus: Digital density meter, syringe for sample injection, temperature control unit.
- Procedure:
 - Calibrate the digital density meter with dry air and distilled water at the desired temperature (e.g., 20°C).
 - Equilibrate the **2-Ethylhexyl Stearate** sample to the measurement temperature.
 - Inject the sample into the oscillating U-tube, ensuring no air bubbles are present.
 - Allow the reading to stabilize and record the density value.
 - Clean the U-tube with an appropriate solvent (e.g., ethanol or acetone) and dry it before the next measurement.

Measurement of Viscosity

The kinematic viscosity of **2-Ethylhexyl Stearate** can be determined using a capillary viscometer, following a procedure based on ASTM D445.

- Apparatus: Calibrated capillary viscometer (e.g., Ubbelohde type), constant temperature water bath, stopwatch.
- Procedure:
 - Select a viscometer with a capillary size appropriate for the expected viscosity of **2-Ethylhexyl Stearate**.
 - Charge the viscometer with the sample and place it in the constant temperature bath (e.g., 25°C or 40°C) until it reaches thermal equilibrium.
 - Using suction, draw the liquid up through the capillary to a point above the upper timing mark.

- Release the suction and measure the time it takes for the liquid meniscus to pass from the upper to the lower timing mark.
- Repeat the measurement at least three times and calculate the average flow time.
- Calculate the kinematic viscosity by multiplying the average flow time by the viscometer calibration constant.

Determination of Saponification Value

The saponification value, which indicates the amount of ester, is determined by refluxing a known mass of the sample with an excess of alcoholic potassium hydroxide, followed by titration of the excess alkali.

- Apparatus: Reflux condenser, 250 mL conical flask, water bath, burette, pipette.
- Reagents: 0.5 M alcoholic potassium hydroxide, 0.5 M hydrochloric acid, phenolphthalein indicator.
- Procedure:
 - Accurately weigh approximately 2 grams of **2-Ethylhexyl Stearate** into a conical flask.
 - Add 25 mL of 0.5 M alcoholic potassium hydroxide.
 - Attach the flask to a reflux condenser and heat in a boiling water bath for 60 minutes.
 - Allow the solution to cool and add a few drops of phenolphthalein indicator.
 - Titrate the excess potassium hydroxide with 0.5 M hydrochloric acid until the pink color disappears.
 - Perform a blank titration without the sample.
 - The saponification value is calculated using the formula: Saponification Value (mg KOH/g) = $[(B - S) \times M \times 56.1] / W$ where: B = volume of HCl used for the blank (mL) S = volume of HCl used for the sample (mL) M = Molarity of the HCl solution W = weight of the sample (g)

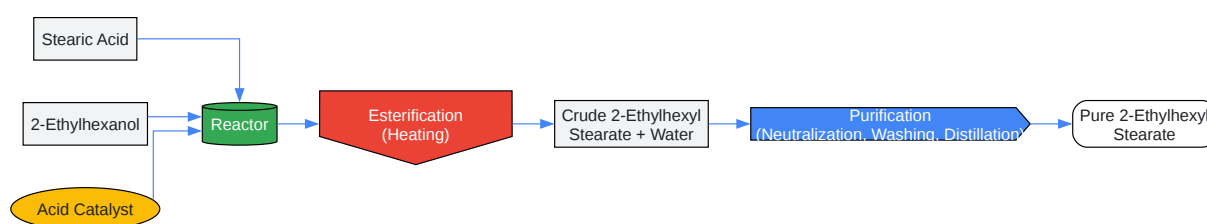
Solubility Assessment

A qualitative assessment of solubility can be performed by simple mixing tests.

- Apparatus: Test tubes, vortex mixer.
- Procedure:
 - To separate test tubes, add 1 mL of **2-Ethylhexyl Stearate**.
 - To the respective test tubes, add 5 mL of the solvent to be tested (e.g., water, ethanol, chloroform, hexanes).
 - Vortex the test tubes for 1 minute.
 - Observe the mixture for homogeneity, phase separation, or cloudiness to determine solubility.

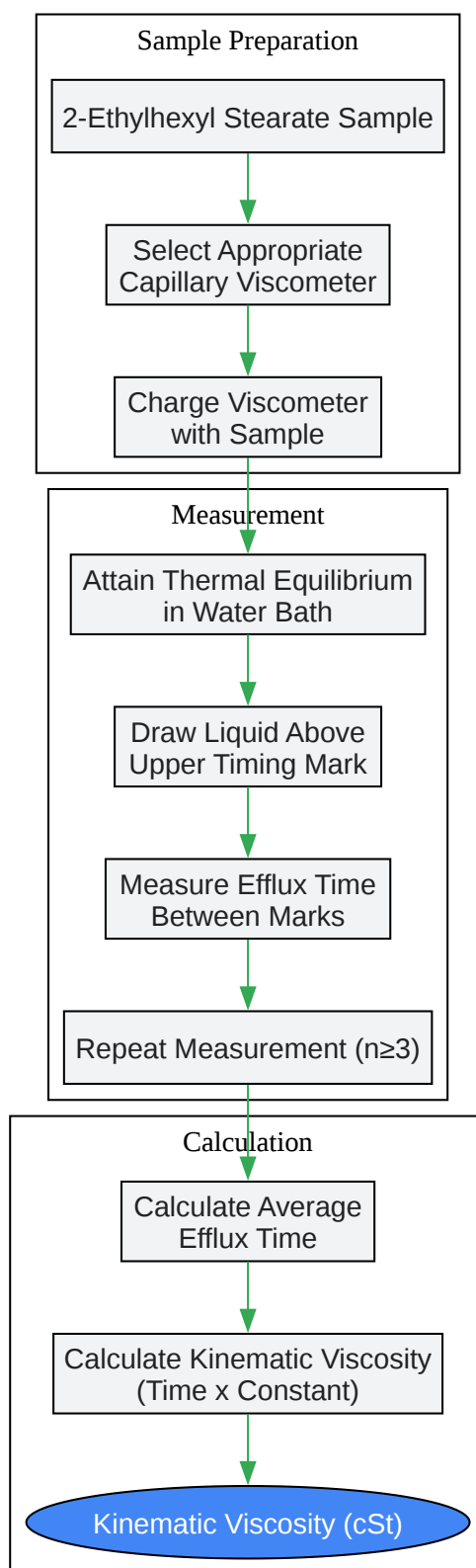
Visualizations

The following diagrams illustrate key concepts and workflows related to **2-Ethylhexyl Stearate**.



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Caption: Manufacturing workflow for **2-Ethylhexyl Stearate**.



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